

# Validation of the Chiral Anomaly in Niobium Phosphide: A Comparative Guide

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## Compound of Interest

Compound Name: *Niobium phosphide*

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This guide provides an objective comparison of the experimental validation of the chiral anomaly in the Weyl semimetal **Niobium Phosphide** (NbP) against other notable Weyl semimetals. The chiral anomaly, a fundamental quantum mechanical effect, manifests as a negative longitudinal magnetoresistance (NMR) and the presence of unique surface Fermi arcs, offering potential avenues for novel electronic and spintronic applications. This document summarizes key experimental data, details the underlying methodologies, and visualizes the core concepts to facilitate a comprehensive understanding of the current state of research.

## I. Comparative Analysis of Experimental Signatures

The validation of the chiral anomaly in Weyl semimetals primarily relies on two key experimental observations: the negative longitudinal magnetoresistance in magnetotransport measurements and the direct visualization of Fermi arc surface states using Angle-Resolved Photoemission Spectroscopy (ARPES).

### Magnetotransport Properties

A hallmark of the chiral anomaly is the reduction in electrical resistance when a magnetic field is applied parallel to the direction of the current. This negative magnetoresistance arises from the pumping of chiral charges between Weyl nodes. The table below compares the NMR characteristics observed in NbP with other well-studied Weyl semimetals.

Material	Negative Longitudinal Magnetoresistance (NMR)	Temperature Range	Magnetic Field Conditions	Noteworthy Observations
Niobium Phosphide (NbP)	Observed, often enhanced by doping (e.g., Ga-doping) to tune the Fermi level closer to the Weyl points.[1]	Up to room temperature in some doped samples.	Becomes negative at a few Tesla.	Intrinsic NbP may not show NMR if the Weyl points are far from the Fermi energy.[1] The effect can be sensitive to sample quality and crystal orientation.
Tantalum Arsenide (TaAs)	Prominently observed.	Typically at low temperatures (e.g., below 50 K).	Becomes negative at relatively low magnetic fields.	Considered a canonical example of a Weyl semimetal exhibiting the chiral anomaly.
Niobium Arsenide (NbAs)	Observed, with some studies suggesting a stronger spin-orbit coupling effect compared to NbP.[2]	Low temperatures.	The presence of a low-field positive magnetoresistance dip has been noted, distinguishing it from NbP in some cases.[2]	
Sodium Bismuthide (Na <sub>3</sub> Bi)	Large negative magnetoresistance observed.[3]	Low temperatures.	Sensitive to the alignment of electric and magnetic fields. [3]	As a Dirac semimetal, the application of a magnetic field splits the Dirac

nodes into Weyl  
nodes, enabling  
the observation  
of the chiral  
anomaly.[3]

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Consideration of "Current Jetting": It is crucial to distinguish the intrinsic chiral anomaly from extrinsic effects like "current jetting," which can also produce a negative magnetoresistance.[4] [5] Current jetting is a classical effect arising from inhomogeneous current distribution in high-mobility materials under a magnetic field.[4][5][6] Careful experimental design, including the geometry of electrical contacts, is necessary to mitigate this artifact.[4]

## ARPES Observations of Fermi Arcs

ARPES is a powerful technique to directly probe the electronic band structure and visualize the topological surface states known as Fermi arcs, which connect the projections of bulk Weyl nodes of opposite chirality.

Material	Fermi Arc Characteristics	Weyl Point Separation (k-space)	Surface Termination Dependence
Niobium Phosphide (NbP)	Fermi arcs have been observed, though resolving them can be challenging due to the small separation of Weyl points. <a href="#">[7]</a> <a href="#">[8]</a>	Estimated to be smaller than in TaAs, around $0.06 \text{ \AA}^{-1}$ . <a href="#">[9]</a>	Yes, ARPES studies show a distinct difference in the Fermi surface topology between the Nb-terminated and P-terminated surfaces. <a href="#">[9]</a> <a href="#">[10]</a>
Tantalum Arsenide (TaAs)	Clearly resolved and well-characterized "tadpole" shaped Fermi arcs.	Larger separation compared to NbP, approximately $0.15 \text{ \AA}^{-1}$ . <a href="#">[9]</a>	Yes, differences between Ta- and As-terminated surfaces are observed.
Niobium Arsenide (NbAs)	Fermi arcs have been experimentally observed.	Intermediate between NbP and TaAs.	Yes.

## II. Experimental Protocols

### A. Single Crystal Growth: Chemical Vapor Transport (CVT)

High-quality single crystals are essential for observing the intrinsic properties of Weyl semimetals. The Chemical Vapor Transport (CVT) method is a widely used technique for growing NbP and its analogues.[\[11\]](#)

Protocol Outline:

- **Precursor Synthesis:** Stoichiometric amounts of high-purity niobium (or tantalum/niobium) and phosphorus (or arsenic) powders are sealed in an evacuated quartz ampoule.
- **Polycrystalline Formation:** The ampoule is heated in a furnace to a high temperature (e.g.,  $900^{\circ}\text{C}$ ) for several days to form a polycrystalline powder.[\[11\]](#) The temperature is ramped

slowly to control the vapor pressure of the pnictogen.[\[11\]](#)

- **Crystal Growth:** The polycrystalline material is then sealed in another quartz ampoule with a transport agent, typically iodine (I<sub>2</sub>).[\[11\]](#) The ampoule is placed in a two-zone tube furnace with a temperature gradient (e.g., 1000°C at the source zone and 900°C at the growth zone).[\[11\]](#)
- **Transport and Deposition:** The transport agent reacts with the material at the hotter end to form a gaseous intermediate. This gas diffuses to the colder end, where it decomposes, depositing single crystals.
- **Crystal Recovery:** After a growth period of several days to weeks, the furnace is slowly cooled, and the single crystals are harvested.

## B. Magnetotransport Measurements: Four-Probe Method

The negative longitudinal magnetoresistance is typically measured using a four-probe setup to minimize contact resistance artifacts.[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

Protocol Outline:

- **Sample Preparation:** A single crystal of the Weyl semimetal is cut into a bar shape with a defined crystallographic orientation.
- **Contact Placement:** Four electrical contacts are made on the sample, typically in a linear configuration. The outer two contacts are for sourcing the current, and the inner two are for measuring the voltage drop.
- **Measurement Setup:** The sample is mounted in a cryostat capable of reaching low temperatures and equipped with a superconducting magnet. The setup should allow for precise alignment of the magnetic field with the direction of the current flow.
- **Data Acquisition:** A constant current is passed through the outer probes, and the voltage across the inner probes is measured as a function of the applied magnetic field strength. The magnetic field is swept, and the resistance is calculated ( $R = V/I$ ).
- **Angular Dependence:** To confirm the chiral anomaly, the measurement is repeated at various angles between the electric and magnetic fields. The negative magnetoresistance should be

maximal when the fields are parallel and diminish as the angle increases.

## C. Electronic Structure Characterization: Angle-Resolved Photoemission Spectroscopy (ARPES)

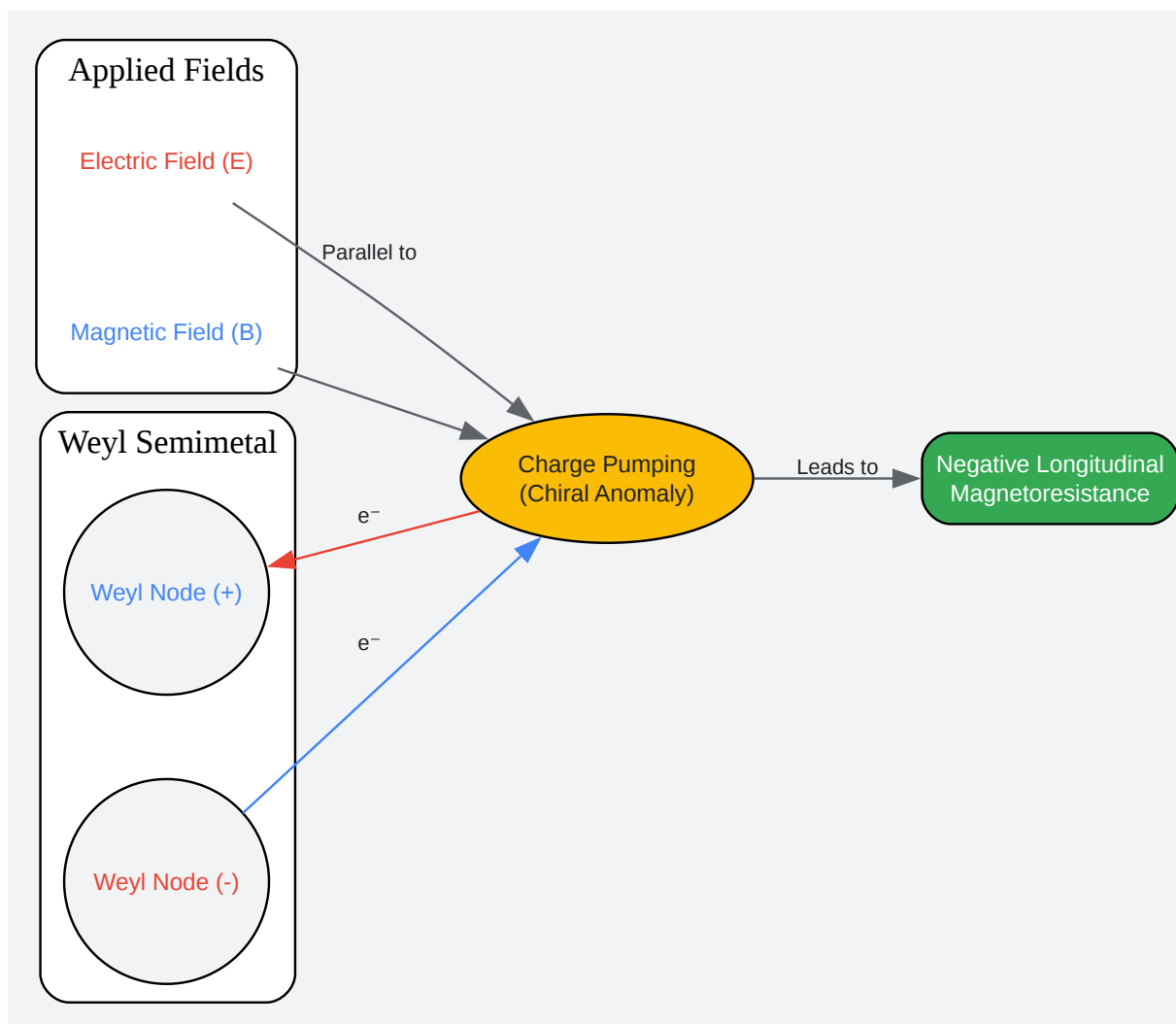
ARPES directly measures the kinetic energy and momentum of photoemitted electrons to map the electronic band structure.<sup>[9][17]</sup>

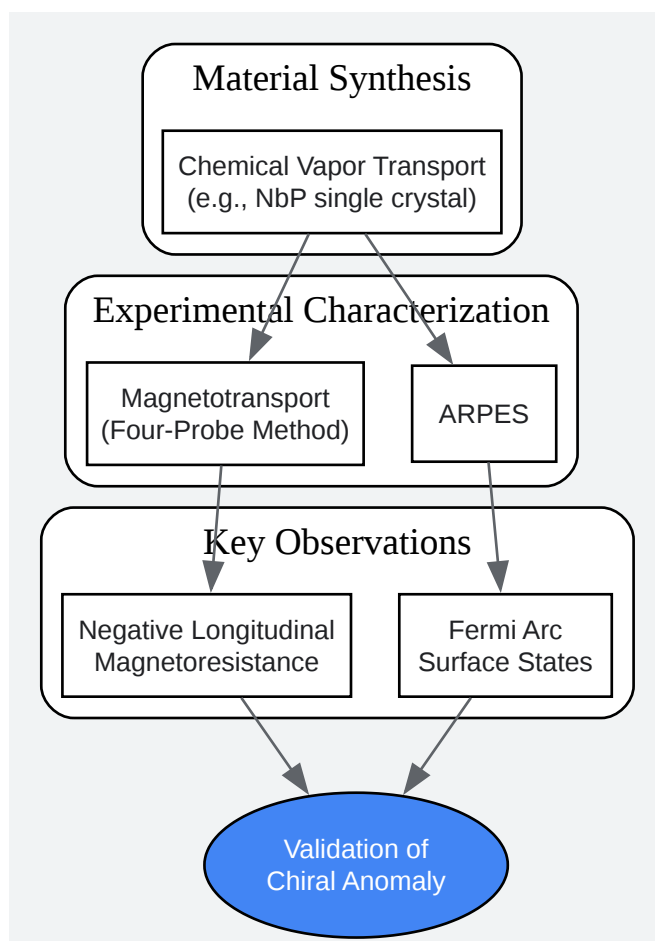
Protocol Outline:

- **Sample Preparation:** A high-quality single crystal is cleaved in-situ under ultra-high vacuum (UHV) to expose a clean, atomically flat surface.
- **Photon Source:** A monochromatic light source, typically a synchrotron beamline or a UV laser, is used to illuminate the sample. The photon energy can be tuned to vary the probing depth (surface vs. bulk sensitivity).
- **Electron Analyzer:** A hemispherical electron analyzer measures the kinetic energy and emission angle of the photoelectrons.
- **Data Acquisition:** The intensity of the photoemitted electrons is recorded as a function of their kinetic energy and two emission angles. This data is then converted to a plot of energy versus momentum, representing the electronic band structure.
- **Fermi Surface Mapping:** By integrating the photoemission intensity within a narrow energy window around the Fermi level, a map of the Fermi surface can be generated, revealing the presence of Fermi arcs.

## III. Visualizations

### Chiral Anomaly and Negative Longitudinal Magnetoresistance





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